

# CAS number and molecular structure of 1-(Dimethoxymethyl)-2-iodobenzene

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## Compound of Interest

Compound Name: 1-(Dimethoxymethyl)-2-iodobenzene

Cat. No.: B1590809

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## In-Depth Technical Guide to 1-(Dimethoxymethyl)-2-iodobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(Dimethoxymethyl)-2-iodobenzene**, a key synthetic intermediate. This document details its chemical identity, molecular structure, physical and chemical properties, a standard experimental protocol for its synthesis, and its applications in organic synthesis, particularly in the context of drug discovery and development.

## Chemical Identity and Molecular Structure

CAS Number: 933672-30-1

Synonyms: 2-Iodobenzaldehyde dimethyl acetal

Molecular Formula:  $C_9H_{11}IO_2$

Molecular Weight: 278.09 g/mol

Molecular Structure:

The molecular structure of **1-(Dimethoxymethyl)-2-iodobenzene** consists of a benzene ring substituted with an iodine atom and a dimethoxymethyl group at the ortho (1 and 2) positions, respectively. The dimethoxymethyl group is a protected form of an aldehyde, known as a dimethyl acetal. This protecting group strategy is crucial in multi-step organic syntheses, preventing the highly reactive aldehyde from undergoing unwanted reactions.

## Physicochemical and Spectroscopic Data

A summary of the known physical and spectroscopic properties of **1-(Dimethoxymethyl)-2-iodobenzene** is presented below. This data is essential for its handling, characterization, and use in synthetic applications.

Property	Value
Appearance	Colorless to light yellow liquid
Density	$1.6 \pm 0.1 \text{ g/cm}^3$
Boiling Point	Not definitively reported
Melting Point	Not applicable (liquid at room temperature)
Solubility	Soluble in common organic solvents
$^1\text{H}$ NMR ( $\text{CDCl}_3$ )	Peaks corresponding to aromatic, methoxy, and acetal protons are expected. Specific shifts would be approximately $\delta$ 7.8-7.0 (m, 4H, Ar-H), 5.5 (s, 1H, $\text{CH}(\text{OMe})_2$ ), 3.4 (s, 6H, $\text{OCH}_3$ ).
$^{13}\text{C}$ NMR ( $\text{CDCl}_3$ )	Characteristic peaks for aromatic carbons, the acetal carbon, and methoxy carbons are expected.

Note: Specific boiling point and detailed, experimentally verified NMR data are not widely available in the public literature. The NMR data provided is an estimation based on the chemical structure.

# Synthesis of 1-(Dimethoxymethyl)-2-iodobenzene: An Experimental Protocol

The most common method for the synthesis of **1-(Dimethoxymethyl)-2-iodobenzene** is the acid-catalyzed acetalization of 2-iodobenzaldehyde.

Reaction Scheme:

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